

Structural differences between (1-Aminocyclopentyl)acetic acid and Gabapentin

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Compound of Interest

Compound Name: (1-Aminocyclopentyl)acetic acid

CAS No.: 1049720-85-5; 58885-92-0

Cat. No.: B2815736

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Technical Guide: Structural & Functional Divergence of 1-ACPA vs. Gabapentin

Executive Summary

This guide analyzes the critical distinctions between **(1-Aminocyclopentyl)acetic acid** (1-ACPA) and the blockbuster anticonvulsant Gabapentin. While both share a cycloalkane core and an acetic acid tail, they belong to fundamentally different chemical classes:

-amino acids and

-amino acids, respectively.

For drug development professionals, this distinction is not merely semantic; it dictates the pharmacological profile. Gabapentin's

-spacing allows it to mimic L-leucine for transport via LAT1 and binding to the voltage-gated calcium channel

subunit. In contrast, 1-ACPA's

-spacing restricts these interactions, making it primarily useful as a conformationally constrained scaffold in peptidomimetic design rather than a direct bioisostere of gabapentin.

Part 1: Molecular Architecture & Stereochemistry

The core structural difference lies in the "spacer" length between the cycloalkane ring and the amine group.

Structural Comparison

Feature	(1-Aminocyclopentyl)acetic acid (1-ACPA)	Gabapentin
Amino Acid Class	-Amino Acid	-Amino Acid
Ring System	Cyclopentane ()	Cyclohexane ()
Amine Attachment	Directly on Ring ()	Methylene Bridge ()
Distance ()	~3.5 - 4.0 Å (Constrained)	~4.8 - 5.5 Å (Flexible)
CAS Number	17283-07-3	60142-96-3
Primary Utility	Peptidomimetics (-turn inducer)	Anticonvulsant / Analgesic

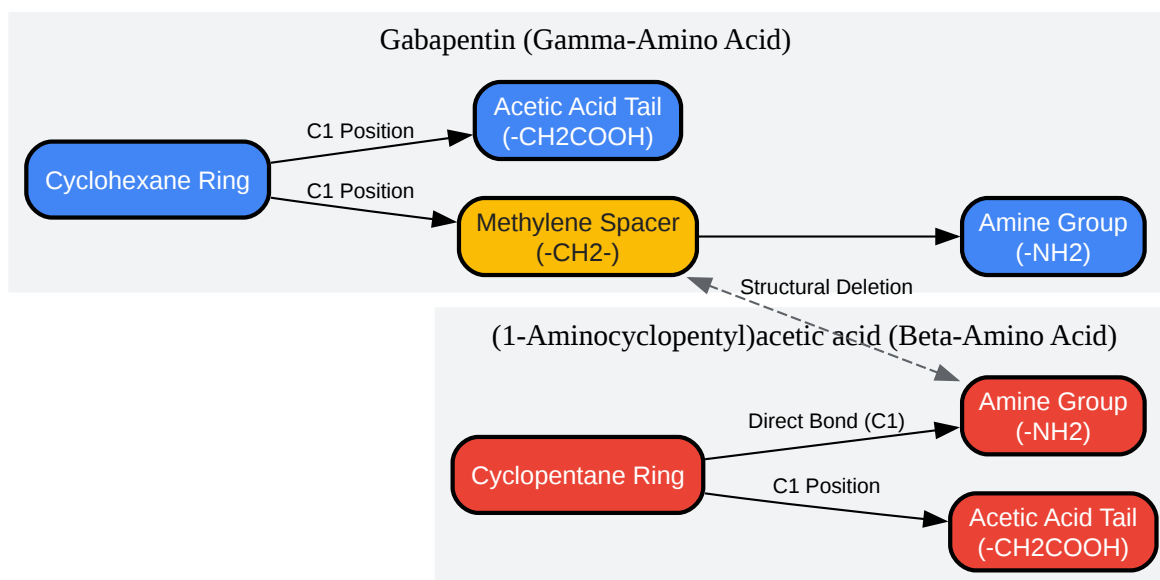
The "Spacer" Effect

- Gabapentin (Gamma): The methylene group () connecting the amine to the cyclohexane ring introduces rotational freedom. This allows the amine and carboxylate to adopt a conformation superimposable on L-leucine, the endogenous ligand for the subunit.

- 1-ACPA (Beta): The amine is rigidly fixed to the quaternary carbon of the ring. This "geminal" disubstitution locks the backbone torsion angles (), forcing the molecule into a gauche conformation. This rigidity prevents it from adopting the extended conformation required for Gabapentin-like bioactivity.

Visualization of Structural Connectivity

The following diagram illustrates the connectivity differences, highlighting the "missing" methylene group in 1-ACPA.



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Caption: Structural logic comparing the Gamma-linker of Gabapentin vs. the direct Beta-attachment of 1-ACPA.

Part 2: Pharmacophore & Binding Mechanics

Target Engagement (Subunit)

Gabapentin exerts its therapeutic effect by binding to the

and

subunits of voltage-gated calcium channels.^[1]

- Mechanism: The binding pocket (an arginine-rich cage) recognizes the zwitterionic headgroup. Crucially, the distance between the ammonium cation and the carboxylate anion must match that of

-amino acids.

- 1-ACPA Failure Mode: Due to the missing methylene spacer, the N-to-O distance in 1-ACPA is too short to bridge the critical residues (Arg217 and Glu219 in the binding pocket). Consequently, 1-ACPA exhibits negligible affinity for the gabapentin binding site.

Transport Kinetics (LAT1)

Gabapentin is actively transported across the Blood-Brain Barrier (BBB) by the L-type Amino Acid Transporter 1 (LAT1).

- Requirement: LAT1 prefers large neutral amino acids (leucine, phenylalanine) or analogs with specific hydrophobic bulk and charge separation.

- Observation: 1-ACPA, being a

-amino acid, is generally a poor substrate for LAT1 compared to

- or

-amino acids. This limits its CNS penetration relative to Gabapentin.

Part 3: Synthetic Protocols

The synthesis of these two compounds requires distinct chemical strategies due to the differing carbon backbone lengths.

Gabapentin Synthesis (Hofmann Rearrangement Route)

This industrial standard utilizes a rearrangement to excise a carbonyl, effectively shortening a side chain to an amine.

Protocol:

- Condensation: Cyclohexanone is condensed with ethyl cyanoacetate (Knoevenagel) followed by Michael addition of cyanide to form 1-cyanocyclohexaneacetic acid derivatives.
- Hydrolysis: Acid hydrolysis yields 1,1-cyclohexanediamic acid.
- Imidization: Treatment with urea or ammonia forms the cyclic imide (3-azaspiro[5.5]undecane-2,4-dione).
- Hofmann Rearrangement: Reaction with Sodium Hypochlorite (NaOCl) and NaOH opens the ring and rearranges one amide to an amine.
- Isolation: Neutralization precipitates Gabapentin.

1-ACPA Synthesis (Rodionov Modification)

The synthesis of

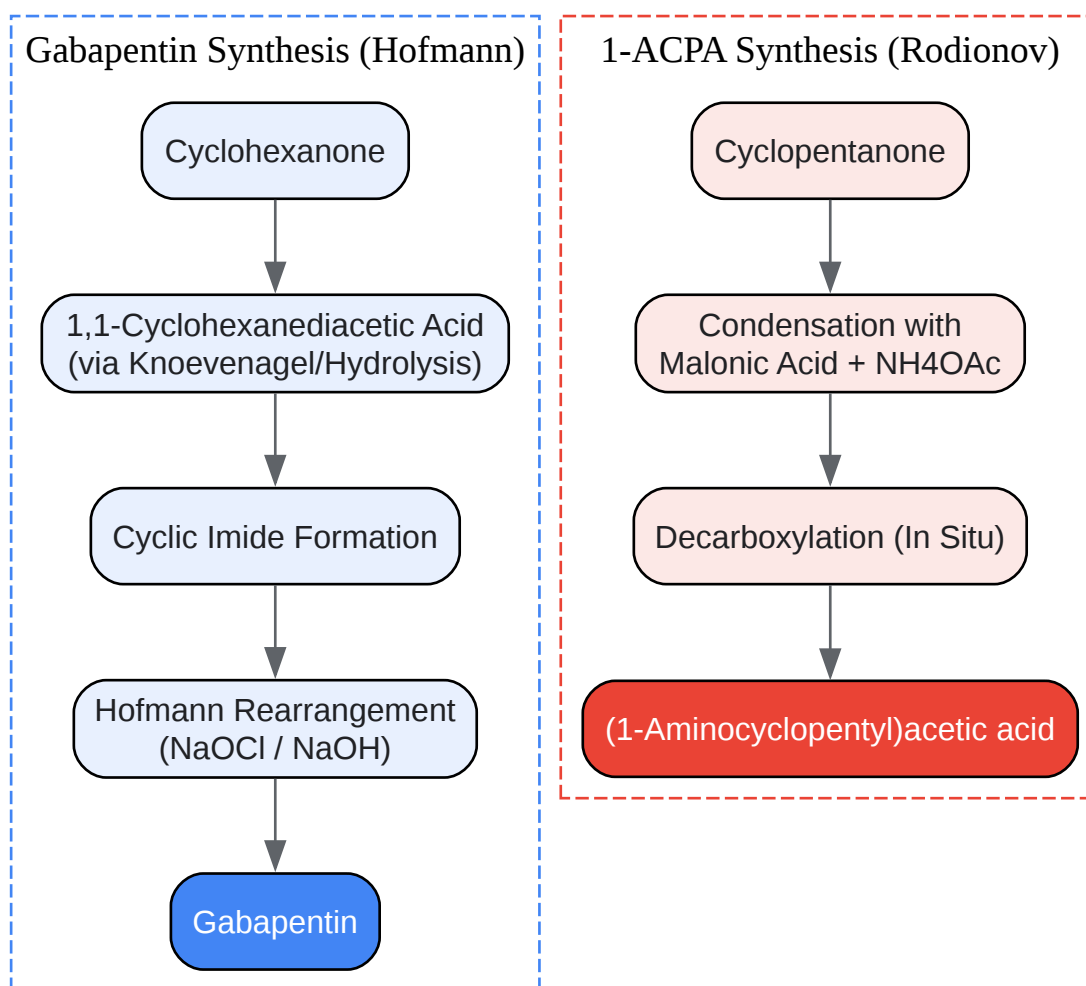
-amino acids like 1-ACPA is often achieved via the Rodionov reaction, which builds the -amino acid skeleton directly from a ketone.

Protocol:

- Reagents: Cyclopentanone (1.0 eq), Malonic Acid (1.0 eq), Ammonium Acetate (2.0 eq).
- Solvent: Ethanol (anhydrous).
- Procedure:
 - Dissolve reactants in ethanol.
 - Reflux for 8–12 hours. The reaction proceeds via the formation of an enamine intermediate followed by condensation with malonic acid and decarboxylation.
 - Note: This "one-pot" synthesis is specific to generating -amino acids.

- Purification: The product precipitates upon cooling. Recrystallization from aqueous ethanol yields pure **(1-Aminocyclopentyl)acetic acid**.

Synthetic Pathway Visualization



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Caption: Comparative synthetic workflows. Gabapentin requires chain shortening (Hofmann), while 1-ACPA uses direct condensation.

Part 4: Analytical Profiling & Identification

To distinguish these compounds in a laboratory setting, use the following analytical markers.

Method	Gabapentin	1-ACPA
1H NMR (D2O)	2.90 (s, 2H,) 2.35 (s, 2H,)	2.55 (s, 2H,)No singlet at 2.90 (Amine is on ring)
Mass Spec (ESI+)	[M+H] ⁺ = 172.13	[M+H] ⁺ = 144.10
Melting Point	162–166 °C (Decomposes)	200–205 °C (Sublimes/Decomposes)
Ninhydrin Test	Positive (Purple)	Positive (Purple)

Self-Validating Check: In NMR, the presence of two distinct singlets for methylene groups (one attached to N, one to Carbonyl) confirms Gabapentin. The presence of only one singlet (attached to Carbonyl) confirms 1-ACPA.

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